Olanzapine BP Impurity C Identification: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Chloromethyl olanzapinium*
CAS No.:	*735264-27-4*
Cat. No.:	*B12768935*

Get Quote

Executive Summary

In the rigorous landscape of pharmaceutical impurity profiling, Olanzapine BP Impurity C (European Pharmacopoeia Impurity C) represents a critical process-related impurity.[1] Unlike oxidative degradants that arise during storage, Impurity C is a reactive solvent adduct, specifically identified as 1-(chloromethyl)-1-methyl-4-(2-methyl-10H-thieno[2,3-b][1,5]benzodiazepin-4-yl)piperazin-1-ium chloride.

Its formation is directly linked to the use of dichloromethane (DCM) in the manufacturing process. Due to its chemical nature as a quaternary ammonium salt, it exhibits distinct polarity and solubility profiles compared to the parent API (Active Pharmaceutical Ingredient), necessitating specialized chromatographic strategies for detection. This guide provides a definitive protocol for the identification, formation mechanism, and control of Olanzapine Impurity C.

Chemical Identity & Characterization

Before establishing analytical protocols, the exact chemical architecture of the target must be defined.

© 2026 BenchChem. All rights reserved.

Parameter	Specification
Common Name	Olanzapine BP Impurity C
Chemical Name	1-(Chloromethyl)-1-methyl-4-(2-methyl-10H-thieno[2,3-b][1,5]benzodiazepin-4-yl)piperazin-1-ium chloride
CAS Number	719300-59-1
Molecular Formula	$C_{18}H_{22}Cl_2N_4S$ (Salt) / $C_{18}H_{22}ClN_4S^+$ (Cation)
Molecular Weight	397.37 g/mol (Salt)
Nature	Quaternary Ammonium Salt (Highly Polar)
Origin	Process-related (Interaction with Dichloromethane)

Structural Insight

The impurity is formed by the alkylation of the tertiary nitrogen in the piperazine ring of Olanzapine. The introduction of a chloromethyl group creates a permanent positive charge (quaternary ammonium), significantly altering the molecule's retention behavior in Reverse Phase HPLC (RP-HPLC) compared to the hydrophobic parent base.

Mechanism of Formation

Understanding the causality of Impurity C is essential for both identification and mitigation. It is not a metabolic metabolite or a simple oxidative degradant; it is a solvent-API adduct.

The Reaction Pathway

The reaction occurs via a nucleophilic substitution (

type) where the lone pair of the N-methyl piperazine nitrogen attacks the methylene carbon of dichloromethane (DCM). This reaction is accelerated by heat (reflux conditions) or prolonged storage of the API in DCM solution.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Reaction pathway showing the alkylation of Olanzapine by Dichloromethane to form Impurity C.

Analytical Identification Protocol

The identification of Impurity C requires a multi-faceted approach combining chromatographic separation with mass spectrometric confirmation.[1]

High-Performance Liquid Chromatography (HPLC)

Due to the ionic nature of Impurity C, standard C18 methods may yield poor peak shape or rapid elution (low

). The British Pharmacopoeia (BP) and European Pharmacopoeia (EP) recommend specific buffering to manage ionization.

Recommended Method Parameters:

© 2026 BenchChem. All rights reserved.

Parameter	Condition
Column	C8 or C18 (e.g., Zorbax Rx-C8), 250 mm x 4.6 mm, 5 µm
Mobile Phase A	Buffer: Sodium Dodecyl Sulfate (SDS) or Phosphate buffer pH ~2.5 (Ion-pairing often required)
Mobile Phase B	Acetonitrile : Methanol (50:50)
Elution Mode	Gradient or Isocratic (depending on resolution required from Impurity A/B)
Flow Rate	1.5 mL/min
Detection	UV at 220 nm or 254 nm
Retention Time	Impurity C typically elutes earlier than Olanzapine due to high polarity.

Technical Note: If using a mass spectrometer compatible method (volatile buffer), replace SDS/Phosphate with Ammonium Formate/Formic Acid (pH 3.0). However, be aware that retention of the quaternary salt may decrease significantly without ion-pairing agents.

LC-MS Characterization

Mass spectrometry provides the definitive fingerprint for Impurity C. Unlike the parent Olanzapine (

), Impurity C exists as a pre-charged cation.

Mass Spectrum Profile:

© 2026 BenchChem. All rights reserved.

Feature	Observation	Causality
Parent Ion (m/z)	361.1 (Monoisotopic)	Cation mass: Olanzapine (312) + CH_2Cl (49)
Isotopic Pattern	M (361) : M+2 (363) ratio approx 3:1	Presence of one Chlorine atom in the adduct.
Fragmentation (MS/MS)	Loss of CH_2Cl or ring opening	Characteristic cleavage of the labile N-chloromethyl group.

NMR Spectroscopy

For absolute structural confirmation (e.g., during reference standard qualification), Proton NMR (

-NMR) is required.

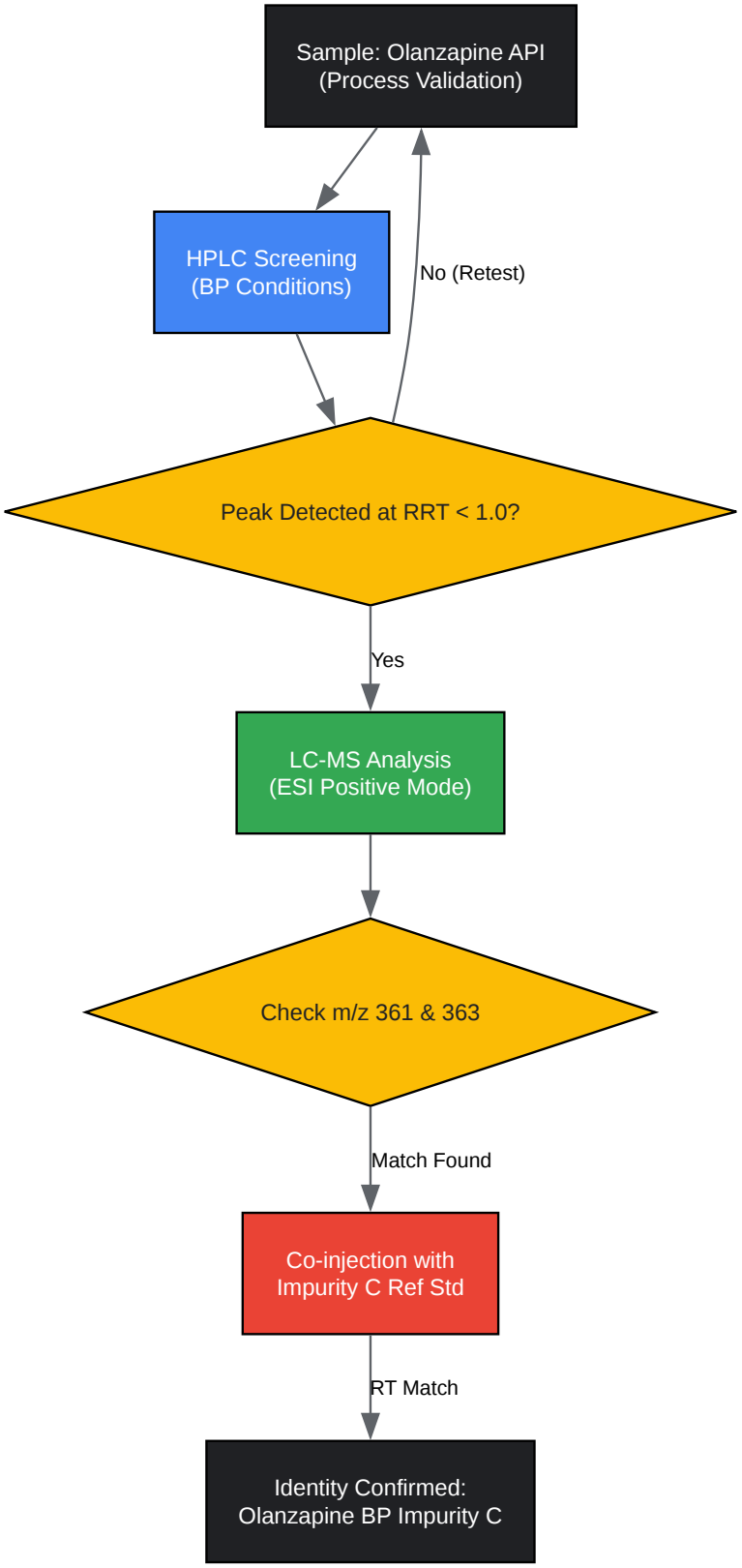
- Diagnostic Signal: A singlet peak appearing around 5.0 – 5.5 ppm corresponding to the

  protons.
- Shift: The N-methyl protons (normally ~2.3 ppm) will shift downfield (deshielded) due to the positive charge on the nitrogen.

Experimental Workflow: Step-by-Step

This self-validating workflow ensures accurate identification and differentiation from other impurities (like N-oxides).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Analytical decision tree for the isolation and confirmation of Olanzapine Impurity C.

© 2026 BenchChem. All rights reserved.

Protocol Steps:

- Preparation: Dissolve the sample in a diluent matching the mobile phase (avoid pure DCM to prevent in-situ artifact formation).
- Screening: Inject into the HPLC system. Look for a peak eluting before the main Olanzapine peak.
- Mass Confirmation: If a peak is observed, switch to LC-MS.
  - Success Criteria: Observation of m/z 361 with a chlorine isotopic signature.
- Standard Addition: Spike the sample with a certified reference standard of Impurity C (CAS 719300-59-1).
  - Validation: The impurity peak area should increase without splitting (co-elution).

Remediation & Control Strategy

Since Impurity C is process-related, control is achieved through synthetic optimization rather than downstream purification.

- Solvent Swap: Replace Dichloromethane (DCM) with non-reactive solvents (e.g., Toluene, THF) in the final crystallization steps.
- Temperature Control: If DCM must be used, maintain temperatures below reflux and minimize holding times.
- Purging: Ensure efficient drying of the intermediate if DCM was used in prior steps to prevent carryover into the final reaction where the base is free.

References

- European Directorate for the Quality of Medicines & HealthCare (EDQM).Olanzapine Monograph 2258. European Pharmacopoeia.[2][3] Available at: [Link]
- British Pharmacopoeia Commission.Olanzapine Monograph.[4] British Pharmacopoeia.[1][2][4] Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Veeprho Laboratories.Olanzapine EP Impurity C Structure and Data. Available at: [Link]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Olanzapine. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. veeprho.com [veeprho.com]
- 2. オランザピン British Pharmacopoeia (BP) Reference Standard | Sigma-Aldrich [sigmaaldrich.com]
- 3. Detailed view [crs.edqm.eu]
- 4. pharmacopoeia.com [pharmacopoeia.com]
- To cite this document: BenchChem. [Olanzapine BP Impurity C Identification: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12768935/docs#olanzapine-bp-impurity-c-identification-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.